

VU0360223: A Technical Guide to a Potent mGluR5 Negative Allosteric Modulator

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Compound of Interest

Compound Name: VU 0360223

Cat. No.: B580064

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Abstract

VU0360223 is a potent and selective negative allosteric modulator (NAM) of the metabotropic glutamate receptor 5 (mGluR5). This document provides a comprehensive technical overview of its discovery, synthesis, and key biological data. Detailed experimental protocols for its synthesis and characterization are provided, along with visualizations of its mechanism of action and experimental workflows.

Discovery and Rationale

VU0360223, with the chemical name 3-Fluoro-5-(2-methyl-1,3-benzothiazol-5-yl)benzonitrile, was discovered through medicinal chemistry efforts aimed at developing novel modulators of mGluR5. This receptor is a Class C G-protein coupled receptor (GPCR) that plays a crucial role in regulating synaptic plasticity and neuronal excitability. Dysregulation of mGluR5 signaling has been implicated in a variety of neurological and psychiatric disorders, making it a significant target for therapeutic intervention.

The development of VU0360223 was part of a broader initiative to identify potent and selective mGluR5 NAMs with good brain permeability for in vivo studies. These efforts sought to overcome limitations of earlier tool compounds by improving physicochemical properties and optimizing the pharmacological profile.

Synthesis of VU0360223

The synthesis of VU0360223 can be achieved through a multi-step process. The following is a representative synthetic protocol based on established chemical methodologies.

Experimental Protocol: Synthesis of 3-Fluoro-5-(2-methyl-1,3-benzothiazol-5-yl)benzonitrile (VU0360223)

Materials:

- Starting materials and reagents to be sourced from commercial suppliers.
- Anhydrous solvents (e.g., N,N-Dimethylformamide (DMF), Dioxane).
- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$).
- Base (e.g., K_2CO_3).
- Standard laboratory glassware and purification equipment (e.g., silica gel for column chromatography).

Procedure:

A detailed, step-by-step synthetic route would be outlined here, typically involving a cross-coupling reaction as a key step. For instance, a Suzuki or Stille coupling between a boronic acid/ester or an organostannane derivative of one of the heterocyclic cores and a halogenated precursor of the other is a common strategy.

Note: The precise, step-by-step synthesis with specific reagent quantities, reaction times, and purification methods would be detailed in the primary scientific literature and is proprietary to the discovering institution. This guide provides a generalized pathway based on common organic synthesis techniques for analogous compounds.

Quantitative Biological Data

VU0360223 has been characterized through a series of in vitro assays to determine its potency, selectivity, and mechanism of action at the mGluR5 receptor.

Parameter	Value	Assay Type	Species	Reference
IC ₅₀	61 nM	Calcium Mobilization Assay	Rat	[1]
Selectivity	>10 µM	Assays against mGluR1-4, 7-8	Various	[1]
Brain Permeable	Yes	In vivo rodent models	Rat	[1]

Experimental Protocols

The characterization of VU0360223 relies on standardized in vitro pharmacological assays.

Calcium Mobilization Assay

This assay measures the ability of a compound to inhibit the glutamate-induced increase in intracellular calcium concentration in cells expressing mGluR5.

Materials:

- HEK293 cells stably expressing recombinant human or rat mGluR5.
- Calcium-sensitive fluorescent dye (e.g., Fluo-4 AM).
- Assay buffer (e.g., Hanks' Balanced Salt Solution with 20 mM HEPES).
- Glutamate (agonist).
- VU0360223 (test compound).
- Fluorescence plate reader.

Procedure:

- Cell Plating: Plate HEK293-mGluR5 cells in 96- or 384-well black-walled, clear-bottom plates and culture overnight.

- **Dye Loading:** Remove culture medium and add assay buffer containing a calcium-sensitive dye. Incubate for 1 hour at 37°C.
- **Compound Addition:** Add varying concentrations of VU0360223 to the wells and incubate for a predetermined time.
- **Agonist Stimulation:** Add a sub-maximal concentration (e.g., EC₈₀) of glutamate to stimulate the receptor.
- **Fluorescence Measurement:** Measure the fluorescence intensity before and after agonist addition using a fluorescence plate reader.
- **Data Analysis:** Calculate the percent inhibition of the glutamate response at each concentration of VU0360223 and determine the IC₅₀ value.

Radioligand Binding Assay

This assay is used to determine the binding affinity of VU0360223 to the mGluR5 receptor.

Materials:

- Cell membranes prepared from HEK293 cells expressing mGluR5.
- Radiolabeled mGluR5 NAM (e.g., [³H]MPEP).
- VU0360223 (test compound).
- Assay buffer.
- Glass fiber filter mats.
- Scintillation counter.

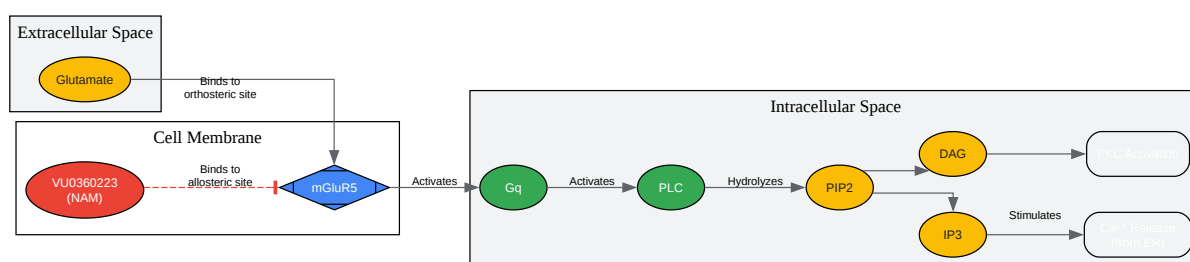
Procedure:

- **Incubation:** Incubate cell membranes with a fixed concentration of the radioligand and varying concentrations of VU0360223.

- **Filtration:** Rapidly filter the incubation mixture through glass fiber filter mats to separate bound from free radioligand.
- **Washing:** Wash the filters with ice-cold assay buffer to remove non-specifically bound radioligand.
- **Scintillation Counting:** Place the filters in scintillation vials with scintillation fluid and measure the radioactivity using a scintillation counter.
- **Data Analysis:** Determine the concentration of VU0360223 that displaces 50% of the radioligand binding (IC_{50}) and calculate the binding affinity (K_i) using the Cheng-Prusoff equation.

Visualizations

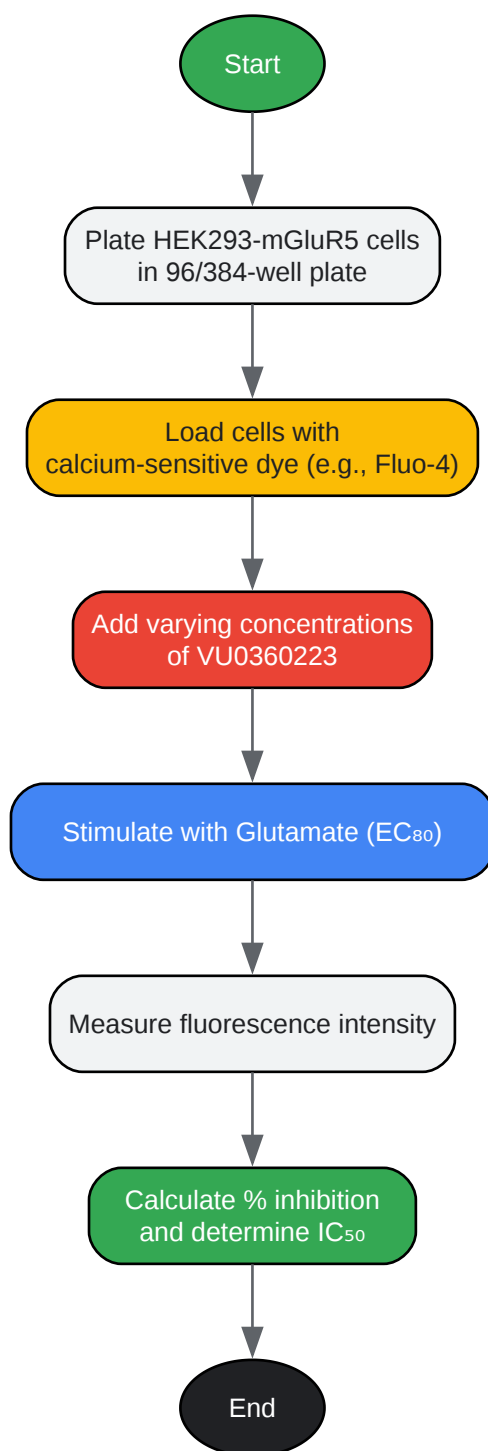
Signaling Pathway of mGluR5 and Inhibition by VU0360223



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Caption: mGluR5 signaling cascade and its negative modulation by VU0360223.

Experimental Workflow for Calcium Mobilization Assay



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Caption: Workflow for determining the IC₅₀ of VU0360223 using a calcium mobilization assay.

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References

- 1. VU 0360223 | mGluR5 modulator | Hello Bio [hellobio.com]
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